

safety and handling of tert-Butyl (6-methoxypyridin-2-yl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (6-methoxypyridin-2-yl)carbamate*

Cat. No.: B153061

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An In-depth Technical Guide on the Safety and Handling of **tert-Butyl (6-methoxypyridin-2-yl)carbamate**

For Research, Scientific, and Drug Development Professionals

This document provides comprehensive safety and handling information for **tert-Butyl (6-methoxypyridin-2-yl)carbamate** (CAS No. 855784-40-6). The guidelines presented herein are intended to support the safe use of this compound in a laboratory setting.

Chemical Identification and Properties

Property	Value	Source(s)
CAS Number	855784-40-6	[1]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₃	[1]
Molecular Weight	224.26 g/mol	[1]
Appearance	Solid	[1]
Boiling Point	275.3°C at 760 mmHg	[1][2][3]
Density	1.146 g/cm ³	[3]
Storage Temperature	2-8°C, under inert atmosphere	[1][4]

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Classification:

- Acute Toxicity, Oral (Category 4)[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A)[\[1\]](#)

Pictogram:

- GHS07 (Exclamation Mark)

Signal Word:

- Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

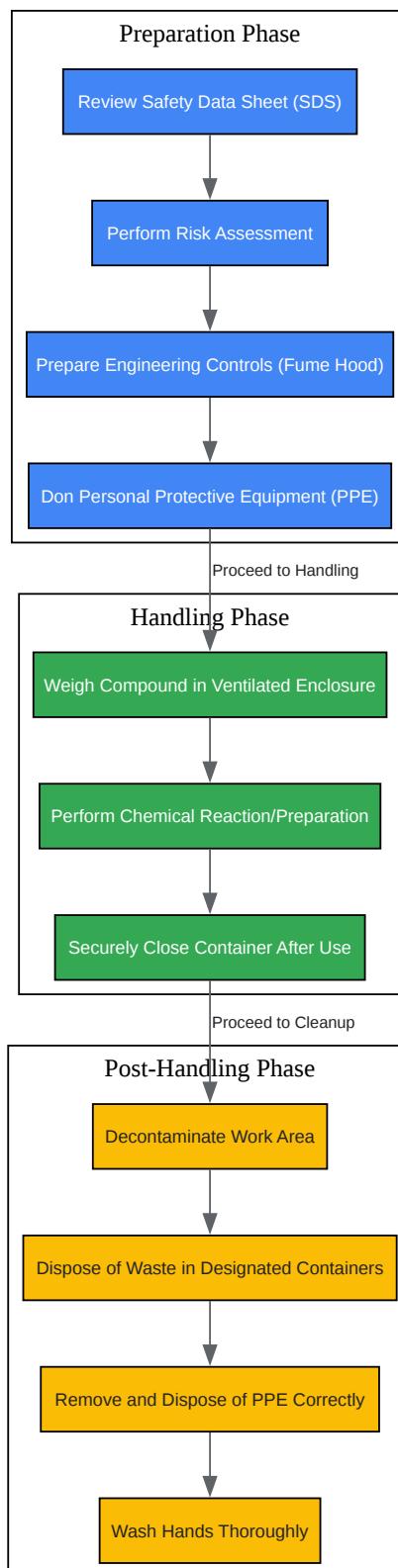
Precautionary Statements:

- Prevention:
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/ eye protection/ face protection.
- Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.

- P330: Rinse mouth.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- Storage:
 - Store in a well-ventilated place. Keep container tightly closed.
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.

Experimental Protocols: Safe Handling Workflow

While specific experimental protocols for this compound are not readily available, a generalized workflow for handling potentially hazardous solid chemicals is crucial for ensuring laboratory safety.

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Caption: General workflow for safely handling a hazardous solid chemical in a laboratory setting.

Methodology for Safe Handling:

- Preparation Phase:
 - Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **tert-Butyl (6-methoxypyridin-2-yl)carbamate**.
 - Risk Assessment: Evaluate the risks associated with the planned experiment, considering the quantities used and the reactions involved.
 - Engineering Controls: Ensure a properly functioning fume hood or other ventilated enclosure is available and in use.
 - Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile).[\[1\]](#)
- Handling Phase:
 - Weighing: Weigh the solid compound within the fume hood to minimize inhalation of any dust particles. Avoid the formation of dust and aerosols.[\[1\]](#)
 - Chemical Manipulation: Conduct all experimental procedures involving this compound within the fume hood.
 - Storage: Keep the container tightly closed when not in use.[\[1\]](#)
- Post-Handling Phase:
 - Decontamination: Clean the work area, including the balance and any spatulas or glassware used, to remove any residual chemical.
 - Waste Disposal: Dispose of contaminated waste, including gloves and weighing paper, in a designated hazardous waste container.
 - PPE Removal: Remove PPE in the correct order to avoid cross-contamination.

- Hygiene: Wash hands thoroughly with soap and water after handling the compound.[[1](#)]

First Aid Measures

In case of exposure, follow these first aid protocols and seek medical attention.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[[1](#)]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[[1](#)]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[[1](#)]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[[1](#)]

Fire-Fighting and Accidental Release Measures

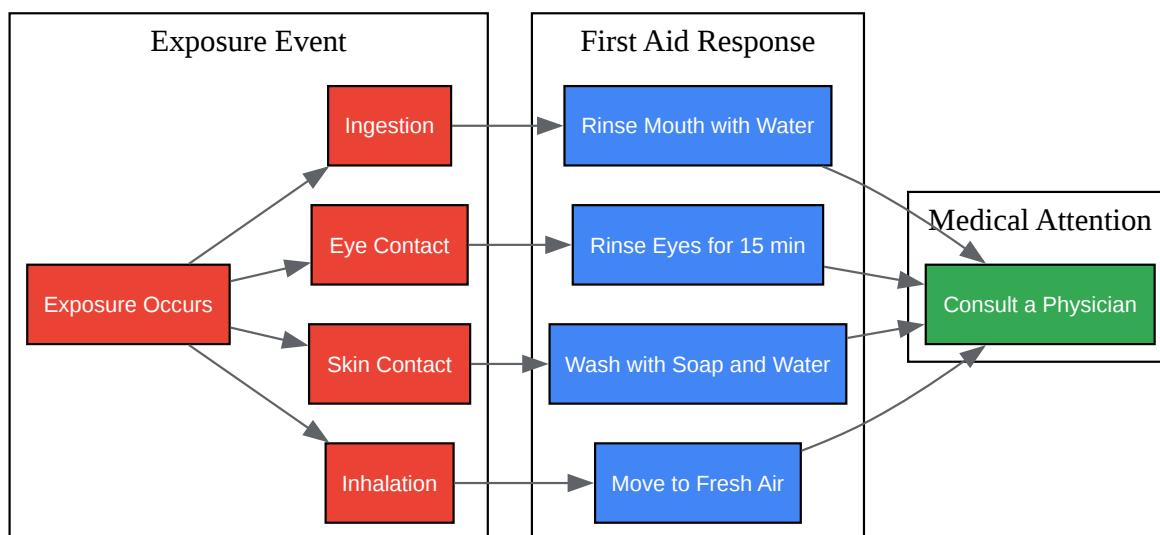
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Fire-Fighting Procedures: Wear a self-contained breathing apparatus for firefighting if necessary.
- Accidental Release:
 - Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.
 - Do not let the product enter drains.[[1](#)]
 - Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Toxicological and Ecological Information

- Toxicological Properties: The chemical, physical, and toxicological properties have not been thoroughly investigated. It is known to be harmful if swallowed and causes serious eye irritation.[1]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]
- Ecological Information: Do not let the product enter drains.[1]

Disposal Considerations

Dispose of this chemical and its container through a licensed disposal company. Follow all federal, state, and local environmental regulations.



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Caption: Logical relationship between exposure type and the corresponding first aid response.

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